

4-Cyclohexylmorpholine molecular weight and formula

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Compound of Interest

Compound Name: 4-Cyclohexylmorpholine

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An In-Depth Technical Guide to **4-Cyclohexylmorpholine** for Researchers and Drug Development Professionals

Authored by: A Senior Application Scientist Abstract

This technical guide provides a comprehensive overview of **4-Cyclohexylmorpholine** (CAS No: 6425-41-8), a versatile heterocyclic amine of significant interest to the chemical, pharmaceutical, and materials science sectors. This document consolidates critical data on its molecular and physicochemical properties, outlines established synthetic methodologies, explores its applications as a chemical intermediate and catalyst, and provides rigorous safety and handling protocols. Designed for researchers, scientists, and professionals in drug development, this guide aims to be an authoritative resource, integrating technical data with practical, field-proven insights to support laboratory and commercial applications.

Core Chemical Identity and Molecular Characteristics

4-Cyclohexylmorpholine is a tertiary amine featuring a cyclohexane ring bonded to the nitrogen atom of a morpholine scaffold. This unique structural combination imparts a balance of lipophilicity from the cyclohexyl group and polarity from the morpholine ether and amine functionalities, making it a valuable intermediate in organic synthesis.

Key Identifiers and Molecular Formula

The fundamental identifiers for **4-Cyclohexylmorpholine** are summarized below, providing a clear basis for its identification and sourcing.

Identifier	Value	Source
IUPAC Name	4-cyclohexylmorpholine	PubChem[1]
CAS Number	6425-41-8	NIST[2], Cheméo[3]
Molecular Formula	C ₁₀ H ₁₉ NO	PubChem[1], NIST[2]
Synonyms	Cyclohexylmorpholine, N- Cyclohexylmorpholine	NIST[2], Cheméo[3]
InChI	InChI=1S/C10H19NO/c1-2-4- 10(5-3-1)11-6-8-12-9-7- 11/h10H,1-9H2	PubChem[1], NIST[2]
SMILES	C1CCC(CC1)N2CCOCC2	PubChem[1], Cheméo[3]

Molecular Weight and Composition

Accurate molecular weight is critical for stoichiometric calculations in synthesis and for mass spectrometry analysis.

Property	Value	Source
Molecular Weight	169.26 g/mol	PubChem[1]
Monoisotopic Mass	169.146664230 Da	PubChem[1]

Physicochemical and Spectroscopic Profile

The physical and chemical properties of **4-Cyclohexylmorpholine** dictate its behavior in various solvents and reaction conditions, as well as its storage requirements.

Key Physicochemical Data

Property	Value	Unit	Source
Appearance	Colorless to light yellow liquid		ChemicalBook[4][5]
Boiling Point	239.6 (at 760 mmHg)	°C	Fluorochem[6]
Flash Point	69.6	°C	Fluorochem[6]
Density	1.003	g/cm ³	Fluorochem[6]
Octanol/Water Partition Coefficient (logP)	1.651 - 1.77		Cheméo[3][7], Fluorochem[6]
Storage Temperature	2-8	°C	ChemicalBook[4][5]

Spectroscopic Data

Spectroscopic analysis is essential for quality control and structural confirmation.

- Infrared (IR) Spectroscopy: The IR spectrum of **4-Cyclohexylmorpholine** is available in databases such as SpectraBase, with characteristic peaks corresponding to C-H, C-N, and C-O-C bond vibrations.[1]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectra provide definitive structural confirmation.
- Mass Spectrometry: Electron ionization mass spectrometry data is available through the NIST Chemistry WebBook, which can be used for identification in complex mixtures.[2]

Synthesis and Reaction Pathways

4-Cyclohexylmorpholine is a valuable building block, and its synthesis is a key topic for chemical professionals. Several synthetic routes have been established, often leveraging common starting materials.

Reductive Amination of Cyclohexanone

A prevalent and efficient method involves the reductive amination of cyclohexanone with morpholine. This reaction typically employs a reducing agent, such as sodium borohydride, in a suitable solvent like tetrahydrofuran (THF). This method is reported to achieve high yields, around 94%.^[8]

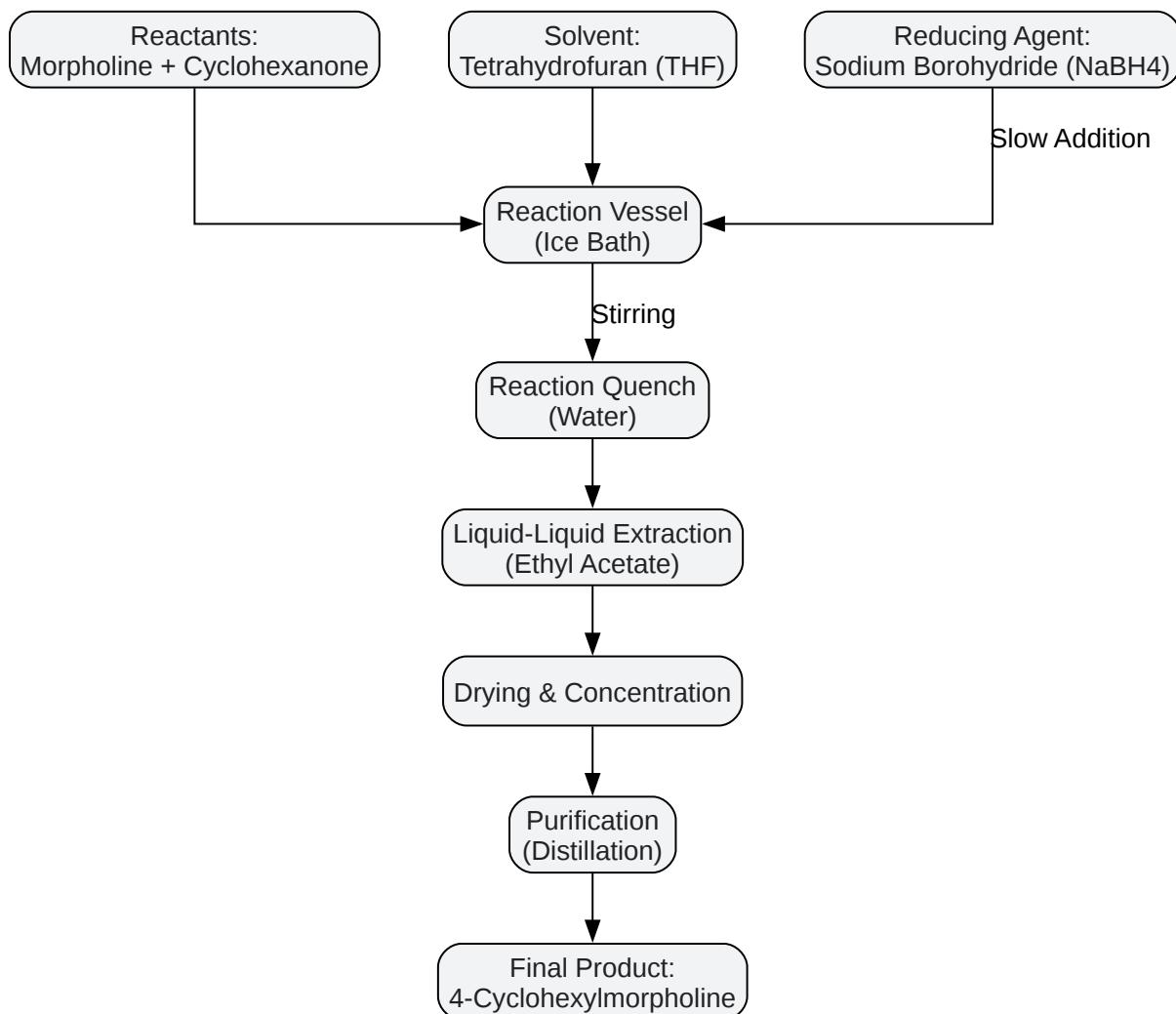
Experimental Protocol: Reductive Amination

- In a round-bottom flask, dissolve morpholine and cyclohexanone in tetrahydrofuran (THF).
- Cool the mixture in an ice bath.
- Slowly add sodium borohydride (NaBH₄) portion-wise while maintaining the temperature.
- After the addition is complete, allow the reaction to warm to room temperature and stir for several hours.
- Quench the reaction by carefully adding water.
- Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure.
- Purify the crude product via distillation or column chromatography to yield pure **4-Cyclohexylmorpholine**.

Catalytic Amination of Diethylene Glycol

An alternative industrial method involves the catalytic amination of diethylene glycol with cyclohexylamine over a supported catalyst under hydrogen pressure.^[8] This process is suitable for large-scale production.

Workflow for Reductive Amination Synthesis



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Caption: Reductive amination workflow for **4-Cyclohexylmorpholine** synthesis.

Applications in Research and Drug Development

The morpholine moiety is a privileged structure in medicinal chemistry, known for enhancing aqueous solubility, metabolic stability, and overall pharmacokinetic profiles of drug candidates.

[9] **4-Cyclohexylmorpholine** serves as a key precursor for more complex molecules in this domain.

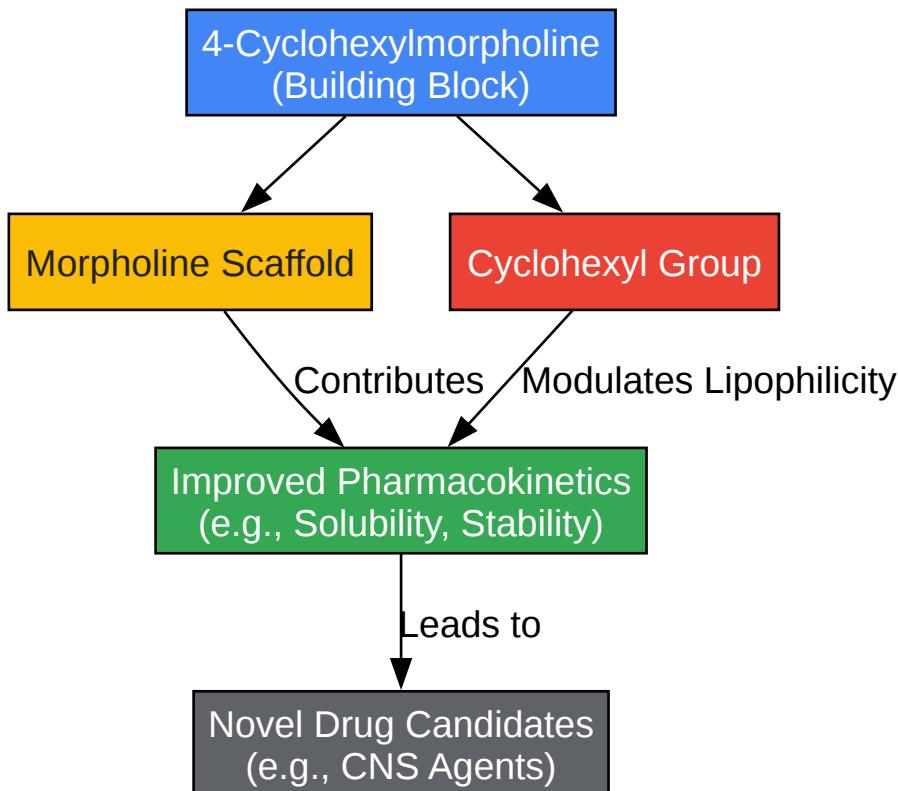
Intermediate in Pharmaceutical Synthesis

4-Cyclohexylmorpholine is utilized in the synthesis of various active pharmaceutical ingredients (APIs). Its structure can be found in analogues of dissociative anesthetics like phencyclidine (PCP), where it replaces the piperidine ring.[10] The morpholine ring often imparts favorable properties such as improved water solubility and can modulate receptor binding affinity.[9]

Role as a Catalyst and Reagent

Beyond its role as a structural component, **4-Cyclohexylmorpholine** can act as a base catalyst in organic reactions. It is also employed as an emulsifying agent and a corrosion inhibitor, highlighting its industrial versatility.[8]

Logical Relationship in Drug Discovery



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Caption: Role of **4-Cyclohexylmorpholine** in drug discovery.

Safety, Handling, and Toxicology

Due to its hazardous nature, strict adherence to safety protocols is mandatory when handling **4-Cyclohexylmorpholine**.

GHS Hazard Identification

The compound is classified under the Globally Harmonized System (GHS) with the following hazards:

- H302: Harmful if swallowed.[1][6]
- H315: Causes skin irritation.[1][6]
- H318 / H319: Causes serious eye damage / irritation.[1][6]
- H335: May cause respiratory irritation.[1][6]
- H411: Toxic to aquatic life with long lasting effects.

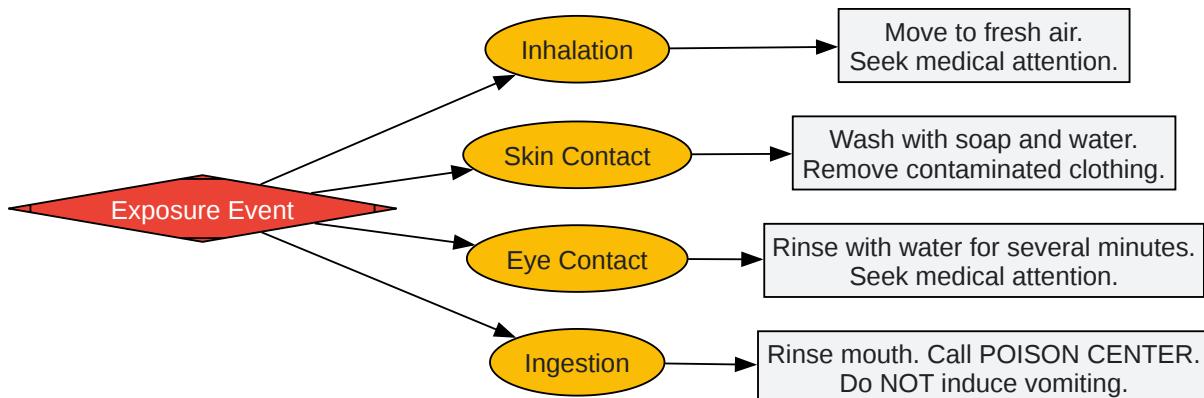
Safe Handling and Storage Protocol

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[11][12]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[12]
 - Skin Protection: Wear chemically resistant gloves (e.g., nitrile) and a lab coat.[11][12]
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA-approved respirator.[11]

- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist. Wash hands thoroughly after handling.[11][12] Keep away from heat, sparks, and open flames.[11]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[4][11] Recommended storage is at 2-8°C.[4][5]

First-Aid and Emergency Procedures

Emergency Response Flowchart



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Caption: First-aid procedures for **4-Cyclohexylmorpholine** exposure.

Conclusion

4-Cyclohexylmorpholine is a foundational chemical with significant utility, particularly in the realm of organic synthesis and pharmaceutical development. Its well-defined physicochemical properties, established synthetic routes, and the advantageous characteristics of the morpholine scaffold make it a compound of continuing interest. However, its hazardous properties necessitate rigorous safety and handling practices. This guide provides the essential technical knowledge for researchers and developers to utilize **4-Cyclohexylmorpholine** effectively and safely in their work.

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